

# A Comparative Analysis of the Physicochemical Properties of Pyridyloxyaniline Isomers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## **Compound of Interest**

Compound Name: 4-(Pyridin-3-yloxy)aniline

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This guide provides a comparative overview of the physicochemical properties of three pyridyloxyaniline isomers: 2-pyridyloxyaniline, 3-pyridyloxyaniline, and 4-pyridyloxyaniline. Understanding these properties is crucial for drug design and development, as they significantly influence a compound's pharmacokinetic and pharmacodynamic profile. Due to a lack of comprehensive experimental data in publicly available literature, this guide relies on predicted values for a comparative analysis.

## Data Presentation

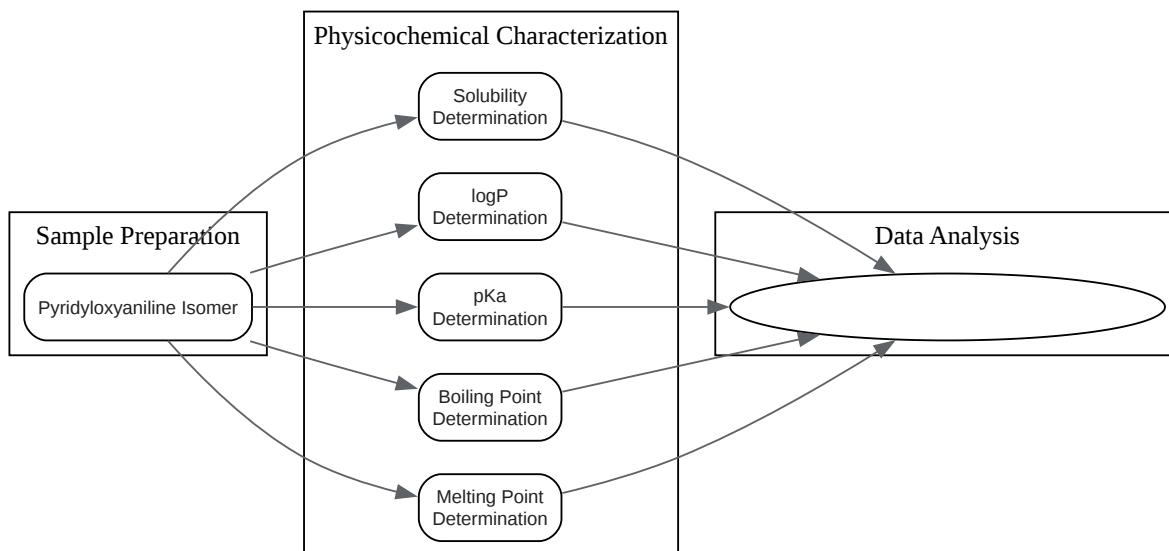
The following table summarizes the predicted physicochemical properties of the pyridyloxyaniline isomers. It is important to note that these values are computationally derived and await experimental verification.

| Physicochemical Property | 2-Pyridyloxyaniline | 3-Pyridyloxyaniline | 4-Pyridyloxyaniline                                 |
|--------------------------|---------------------|---------------------|-----------------------------------------------------|
| Melting Point (°C)       | Data not available  | Data not available  | 67 (Predicted) <a href="#">[1]</a>                  |
| Boiling Point (°C)       | Data not available  | Data not available  | $346.2 \pm 22.0$<br>(Predicted) <a href="#">[1]</a> |
| pKa                      | Data not available  | Data not available  | $4.60 \pm 0.10$<br>(Predicted) <a href="#">[1]</a>  |
| logP                     | Data not available  | Data not available  | Data not available                                  |
| Solubility               | Data not available  | Data not available  | Data not available                                  |

Note: "Data not available" indicates that no reliable predicted or experimental data was found during the literature search.

## Structural Isomers and Their Predicted Properties

The positioning of the pyridyloxy group on the aniline ring influences the electronic distribution and intermolecular forces, which in turn dictates the physicochemical properties of the isomers.



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## References

- 1. Prediction of organic compound aqueous solubility using machine learning: a comparison study of descriptor-based and fingerprints-based models - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)